

Technical Guide: Safety and Handling of 4-(2-Methyl-4-nitrophenyl)morpholine

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Compound of Interest

| | |
|----------------|--------------------------------------|
| Compound Name: | 4-(2-Methyl-4-nitrophenyl)morpholine |
| Cat. No.: | B1278214 |

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided in this document is intended for use by qualified professionals and is based on the best available data at the time of publication. The toxicological and safety properties of "**4-(2-Methyl-4-nitrophenyl)morpholine**" have not been fully investigated. This guide should be used as a supplementary resource to, not a replacement for, a comprehensive risk assessment conducted by qualified personnel.

Introduction

4-(2-Methyl-4-nitrophenyl)morpholine is a substituted morpholine derivative with potential applications in medicinal chemistry and drug development. As with any novel chemical entity, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of research. This technical guide provides a summary of the available safety data, recommended handling protocols, and a representative experimental workflow for its synthesis.

Hazard Identification and Classification

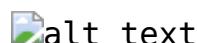
While a comprehensive, officially endorsed Safety Data Sheet (SDS) for **4-(2-Methyl-4-nitrophenyl)morpholine** is not publicly available, data from chemical suppliers provides a preliminary hazard assessment. The following GHS classification is based on information for a

structurally related compound and should be considered provisional pending a complete toxicological evaluation.

Table 1: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|--|-----------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity - Single Exposure | Category 3 | H335: May cause respiratory irritation |

GHS Pictograms:



Signal Word:Warning

Precautionary Statements:

| Type | Code | Statement |
|----------------|-----------|--|
| Prevention | P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. |
| P264 | | Wash skin thoroughly after handling. |
| P270 | | Do not eat, drink or smoke when using this product. |
| P271 | | Use only outdoors or in a well-ventilated area. |
| P280 | | Wear protective gloves/protective clothing/eye protection/face protection. |
| Response | P301+P312 | IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. |
| P302+P352 | | IF ON SKIN: Wash with plenty of soap and water. |
| P304+P340 | | IF INHALED: Remove victim to fresh air and keep comfortable for breathing. |
| P305+P351+P338 | | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| P312 | | Call a POISON CENTER or doctor/physician if you feel unwell. |
| P330 | | Rinse mouth. |

| | | |
|-----------|---|--|
| P332+P313 | If skin irritation occurs: Get medical advice/attention. | |
| P337+P313 | If eye irritation persists: Get medical advice/attention. | |
| P362+P364 | Take off contaminated clothing and wash it before reuse. | |
| Storage | P403+P233 | Store in a well-ventilated place. Keep container tightly closed. |
| P405 | Store locked up. | |
| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant. |

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of **4-(2-Methyl-4-nitrophenyl)morpholine**.

Table 2: Physical and Chemical Properties

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₁₁ H ₁₄ N ₂ O ₃ |
| Molecular Weight | 222.24 g/mol |
| Appearance | Light yellow to yellow powder |
| Storage Temperature | 2-8°C |

Handling and Storage

Given the potential hazards, stringent adherence to safe laboratory practices is essential when handling **4-(2-Methyl-4-nitrophenyl)morpholine**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: A lab coat, long-sleeved clothing, and chemical-resistant gloves (e.g., nitrile) should be worn.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Handle the substance in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

Table 3: First-Aid Procedures

| Exposure Route | Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Experimental Protocol: Representative Synthesis

A detailed experimental protocol for the synthesis of **4-(2-Methyl-4-nitrophenyl)morpholine** is not readily available in the public domain. However, a plausible synthetic route can be inferred from the synthesis of analogous compounds, such as 4-(4-nitrophenyl)thiomorpholine. The following is a representative, hypothetical protocol based on a nucleophilic aromatic substitution reaction.

Reaction Scheme:



Materials and Reagents:

- 1-Fluoro-2-methyl-4-nitrobenzene

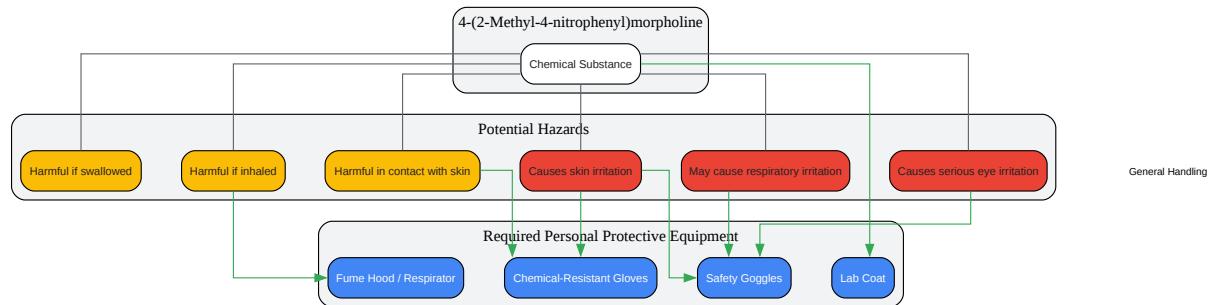
- Morpholine
- Triethylamine (or another suitable base)
- Acetonitrile (or another suitable solvent)
- Ethyl acetate
- Deionized water
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1-fluoro-2-methyl-4-nitrobenzene in acetonitrile.
- Add morpholine and triethylamine to the reaction mixture.
- Heat the mixture to reflux and stir for several hours. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or LC-MS).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Add deionized water to the reaction mixture.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter the mixture and remove the solvent under reduced pressure to yield the crude product.
- Purify the crude product by a suitable method, such as recrystallization or column chromatography.

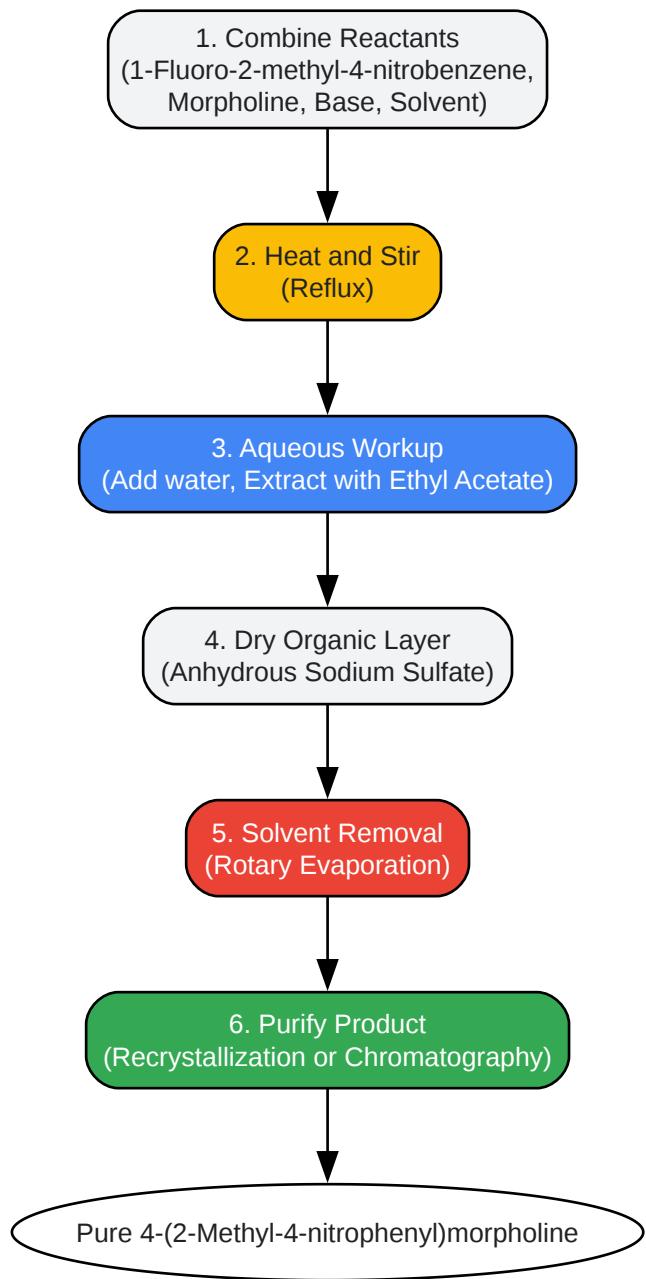
Note: This is a generalized procedure and should be optimized for safety and yield through a proper risk assessment and small-scale trial runs.

Visualizations



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Caption: GHS Hazard Communication Flowchart.

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